Comprehensive 1H NMR Analysis Guide: 2-Hydroxy-N-methyl-2-phenylacetamide

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Compound of Interest

Compound Name:	*2-Hydroxy-N-methyl-2-phenylacetamide*
CAS No.:	*2019-72-9*
Cat. No.:	*B2481643*

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Content Type: Technical Comparison & Characterization Guide Audience: Medicinal Chemists, Analytical Scientists, and Process Development Engineers.

Introduction & Structural Significance[1][2][3]

2-Hydroxy-N-methyl-2-phenylacetamide (CAS: 13244-33-2 for S-isomer) represents a classic "analytical challenge" in chiral drug development. Structurally, it contains three distinct proton environments that are highly sensitive to solvent effects:

- The Chiral Center: A benzylic methine proton (

  -proton) coupled to a hydroxyl group.
- The Amide Motif: An

  -methyl group coupled to a labile amide proton.
- The Aromatic System: A monosubstituted phenyl ring.

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This guide compares the spectral performance of this compound against its synthetic precursor (Methyl Mandelate) and analyzes the critical solvent-dependent splitting patterns (CDCl

vs. DMSO-

) that confirm chemical structure and purity.

Experimental Workflow & Protocol

To ensure reproducible data, follow this self-validating protocol. The choice of solvent is not merely about solubility; it dictates whether you observe the "true" scalar couplings of the exchangeable protons.[1]

Step-by-Step Acquisition Protocol

- Sample Preparation:
  - Standard: Dissolve 10–15 mg of analyte in 0.6 mL of solvent.
  - Solvent Selection:
    - Routine Purity Check:CDCl

      (Chloroform-d). Fast, but exchangeable protons (OH, NH) often appear as broad singlets.[1]
    - Structural Validation:DMSO-

      (Dimethyl sulfoxide-d6). Recommended. The high viscosity and hydrogen-bonding capability slow down proton exchange, revealing critical

      couplings (

      and

).
- Acquisition Parameters (400 MHz+ recommended):
  - Pulse Angle: 30° or 45°.

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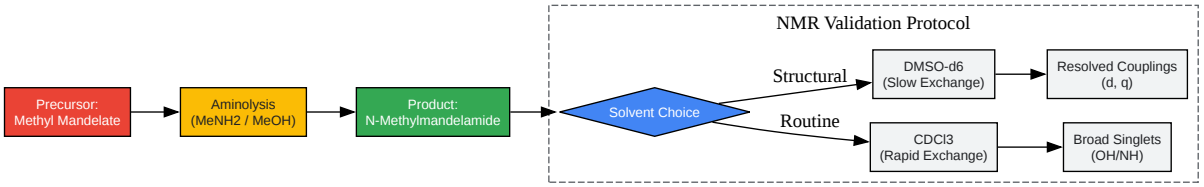
- Relaxation Delay (D1):

  1.0 s (Ensure integration accuracy for the aromatic region).

- Scans (NS): 16 (sufficient for >95% purity samples).

- Temperature: 298 K (25 °C).

Visual Workflow: Synthesis to Spectral Validation



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Figure 1: Workflow distinguishing routine purity checks (CDCl

) from detailed structural characterization (DMSO-

).

Spectral Assignments & Data Analysis[1][2][5][6][7][8]

The following data compares the product directly to its ester precursor. This comparison is the primary method for monitoring reaction completion.

Table 1: Comparative Chemical Shift Data (in DMSO-)

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Assignment (Proton Label)	Precursor: Methyl Mandelate (ppm)	Product: N-Methylmandelamide (ppm)	Multiplicity (Product)	Coupling Constant ( )
Aromatic (Ph-H)	7.30 – 7.45	7.25 – 7.40	Multiplet	N/A
Amide NH	Absent	8.05	Broad Quartet	Hz
Methine (-CH)	5.15	4.85	Doublet	Hz
Hydroxyl (OH)	5.90	6.10	Doublet	Hz
Methyl Group	3.65 (s,)	2.65	Doublet	Hz

> *Critical Observation: The disappearance of the sharp singlet at 3.65 ppm (*
>
>) and the appearance of a doublet at 2.65 ppm (
>
>) is the definitive marker of reaction completion.

Detailed Peak Logic (Mechanistic Insight)

1. The Amide Methyl (2.65 ppm)

- Observation: Appears as a doublet in DMSO-

  but often a singlet in CDCl

  .

- Causality: The methyl protons couple to the adjacent Amide NH proton (

Hz). In CDCl

, the NH proton undergoes rapid exchange with trace water/acid, "decoupling" it from the methyl group, collapsing the doublet into a singlet. In DMSO, hydrogen bonding stabilizes the NH, preserving the coupling.

2. The Chiral Methine (4.85 ppm)[2]

- Observation: A doublet in DMSO-

  .
- Causality: This proton is coupled to the hydroxyl OH.
- Validation: To confirm this assignment, add one drop of D

  O to the NMR tube and shake.
  - Result: The OH signal (6.10 ppm) will vanish (H/D exchange).
  - Effect: The Methine doublet at 4.85 ppm will collapse into a singlet because its coupling partner is gone. This is a standard self-validating test for chiral alcohols.

3. The Aromatic Region (7.25 – 7.40 ppm)[1]

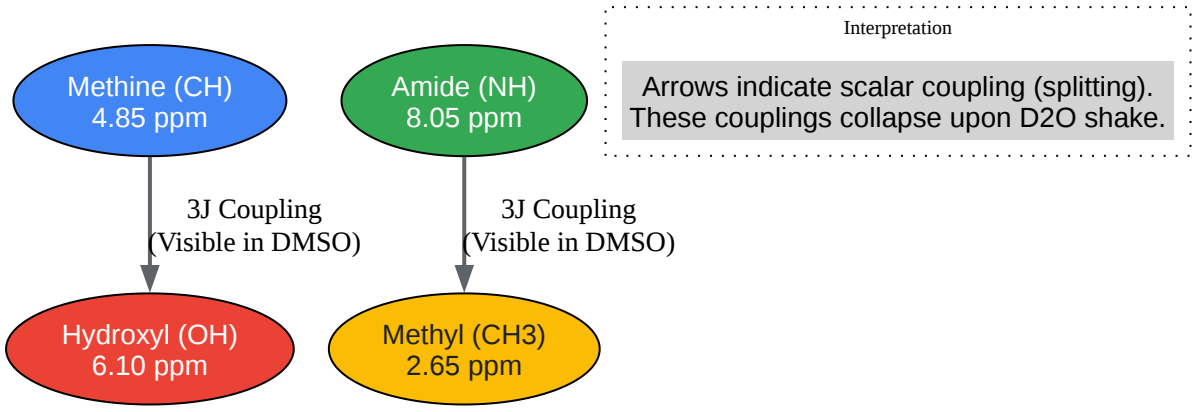
- Observation: A complex multiplet integrating to 5 protons.
- Logic: The monosubstituted benzene ring shows typical splitting: 2 ortho protons (most deshielded), 2 meta protons, and 1 para proton. Due to the distance from the chiral center, these often overlap into a single "envelope."

Visualization of Coupling Pathways[10]

The diagram below illustrates the scalar coupling networks visible in DMSO-

.

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Figure 2: Scalar coupling network. The CH-OH and NH-CH3 interactions are diagnostic features of the DMSO spectrum.

Troubleshooting & Common Impurities

When analyzing crude reaction mixtures, look for these common specific impurities:

- Residual Methyl Mandelate: Look for a singlet at 3.65 ppm.
- Mandelic Acid (Hydrolysis Byproduct): Look for a downfield shift of the methine proton to ~5.00 ppm and the absence of methyl signals.
- Methanol (Solvent): Singlet at 3.18 ppm (in DMSO) or 3.49 ppm (in CDCl

).
- Methylamine (Reagent): If present as a salt, a broad signal near 2.5 ppm.

References

- PubChem Compound Summary.**2-Hydroxy-N-methyl-2-phenylacetamide** (CID 572063).
  - [Link]

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  - [Link]
- Sigma-Aldrich (Merck).Product Specification: (S)-**2-Hydroxy-N-methyl-2-phenylacetamide**.

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